

how to dissolve and prepare VT103 for experiments

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: VT103

Cat. No.: B15543691

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Application Notes and Protocols: VT103

For Researchers, Scientists, and Drug Development Professionals

Introduction

VT103 is an orally active and selective small molecule inhibitor of TEA Domain Transcription Factor 1 (TEAD1) palmitoylation.^{[1][2][3][4][5]} By blocking the auto-palmitoylation of TEAD proteins, **VT103** disrupts the interaction between TEAD and the transcriptional co-activators YAP and TAZ.^{[1][3][5]} This inhibitory action effectively suppresses the transcription of genes regulated by the Hippo signaling pathway, which are often implicated in cell proliferation and survival. Consequently, **VT103** has demonstrated anti-proliferative and anti-tumor activity, making it a valuable tool for cancer research, particularly in tumors with a dysregulated Hippo pathway, such as those with NF2 deficiency.^{[2][6]}

Physicochemical and Handling Properties

Proper handling and storage of **VT103** are critical for maintaining its stability and ensuring experimental reproducibility.

Table 1: Physicochemical Properties of VT103

Property	Value
CAS Number	2290608-13-6[1][2][3][4]
Molecular Formula	C ₁₈ H ₁₇ F ₃ N ₄ O ₂ S[1][2][4]
Molecular Weight	410.42 g/mol [2][3]
Appearance	Solid, Off-white to gray powder[1][7]

| Purity | ≥98%[4] |

Table 2: Solubility Data

Solvent	Concentration	Notes
DMSO	50-82 mg/mL (approx. 122-200 mM)[1][3][7]	Use of fresh, anhydrous DMSO is critical as moisture can significantly reduce solubility.[1][3] Ultrasonic assistance may be required for complete dissolution at higher concentrations.[1][7]
Ethanol	4 mg/mL[3]	-

| Water | Insoluble[3] | - |

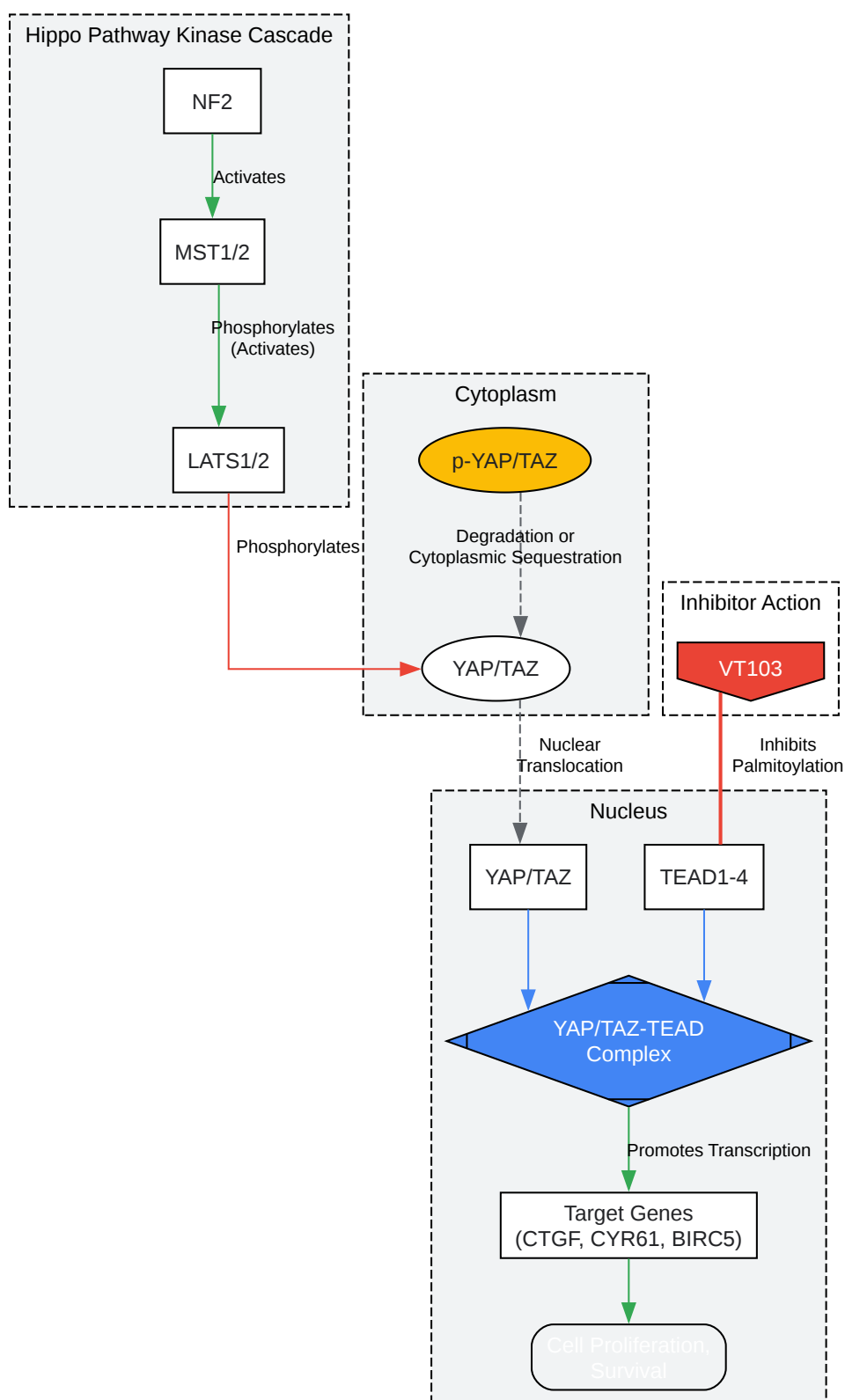
Table 3: Storage Conditions

Form	Storage Temperature	Shelf Life
Solid Powder	-20°C	3 years[1][3]
	4°C	2 years[1]
In Solvent (Stock Solution)	-80°C	6 months to 2 years[1][3][5]
	-20°C	1 month to 1 year[1][3]

Note: To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot stock solutions into single-use volumes before storage.[1][3]

Mechanism of Action: Hippo Signaling Pathway

VT103 targets TEAD1, a key downstream effector of the Hippo signaling pathway. In cancers where the Hippo pathway is inactivated (e.g., through NF2 mutation), the co-activators YAP and TAZ translocate to the nucleus, bind to TEAD transcription factors, and drive the expression of genes that promote cell proliferation and inhibit apoptosis. **VT103** functions by preventing the auto-palmitoylation of TEAD1, a critical post-translational modification that is required for YAP/TAZ binding. This disruption inhibits the formation of the oncogenic YAP/TAZ-TEAD complex.



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Caption: The Hippo Signaling Pathway and the mechanism of action of **VT103**.

Experimental Protocols

This protocol describes the preparation of a 50 mM stock solution in DMSO.

Materials:

- **VT103** powder
- Anhydrous DMSO (newly opened bottle recommended)[1][3][7]
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic water bath

Procedure:

- Equilibrate the **VT103** vial to room temperature before opening.
- Calculate the required mass of **VT103** for your desired stock concentration and volume. For example, to make 1 mL of a 50 mM stock solution:
 - $\text{Mass (mg)} = 50 \text{ mmol/L} \times 410.42 \text{ g/mol} \times 0.001 \text{ L} = 20.52 \text{ mg}$
- Weigh out the calculated mass of **VT103** powder and place it in a sterile tube.
- Add the appropriate volume of anhydrous DMSO.
- Vortex the solution thoroughly for 1-2 minutes.
- If the solid is not fully dissolved, place the tube in an ultrasonic water bath for 5-10 minutes, or until the solution is clear.[1][7]
- Once fully dissolved, aliquot the stock solution into single-use, sterile tubes to avoid contamination and repeated freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage (up to 2 years) or -20°C for shorter-term storage (up to 1 year).[1]

Table 4: Stock Solution Preparation Guide (for **VT103**, MW = 410.42)

Desired Stock Concentration	Volume for 1 mg	Volume for 5 mg	Volume for 10 mg
1 mM	2.4366 mL	12.1829 mL	24.3659 mL
5 mM	0.4873 mL	2.4366 mL	4.8732 mL
10 mM	0.2437 mL	1.2183 mL	2.4366 mL
50 mM	48.73 µL	243.66 µL	487.32 µL

(Data derived from vendor calculations)[1]

This protocol provides a general method for assessing the effect of **VT103** on cell proliferation, for example, using a resazurin-based assay (e.g., CellTiter-Blue) or tetrazolium-based assay (e.g., MTT, MTS).[8]

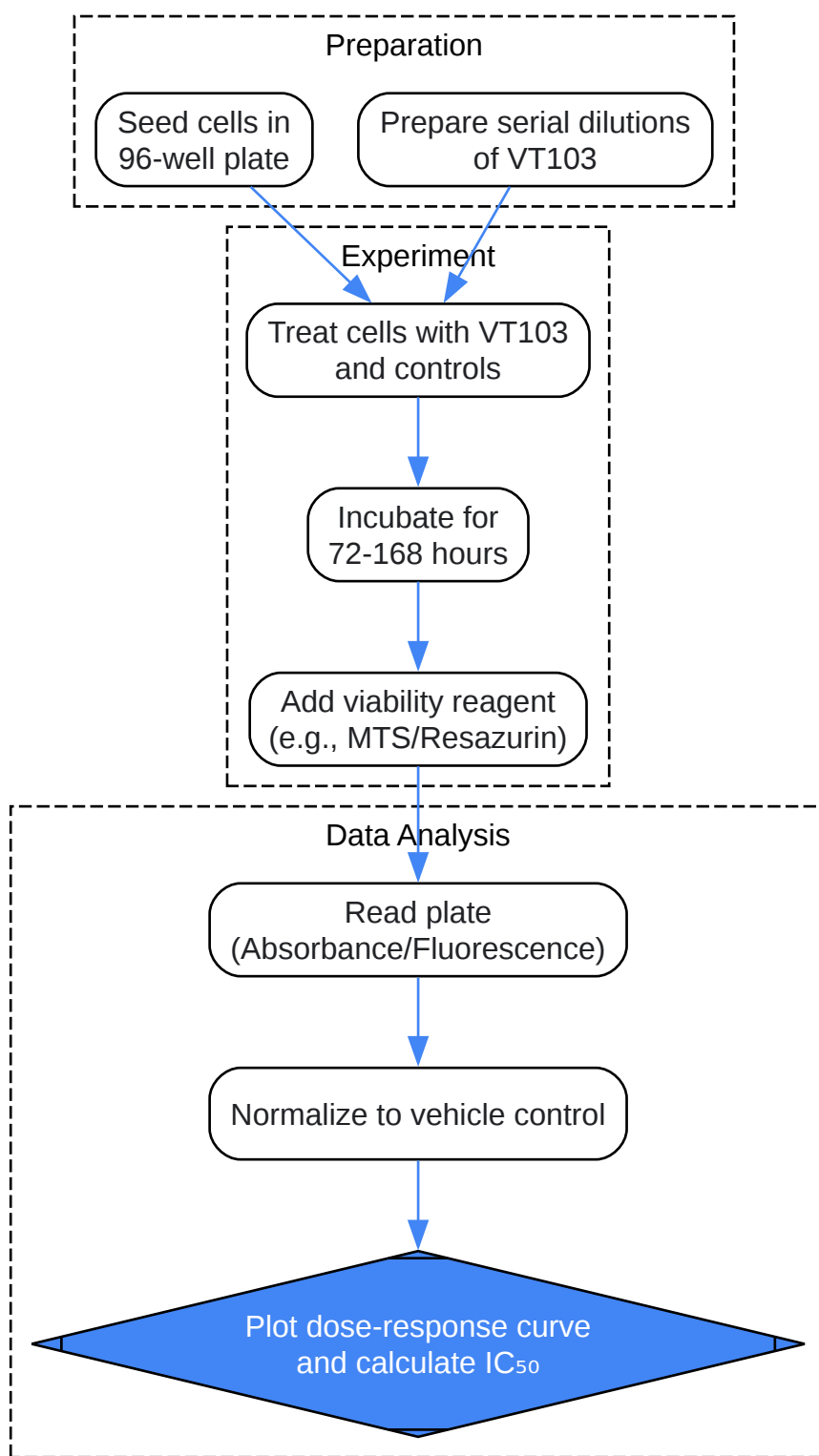
Materials:

- Target cells (e.g., NF2-deficient NCI-H226 or BRAF V600E KTOR81 cells)[1][9]
- Complete cell culture medium
- 96-well clear or opaque-walled (for fluorescence/luminescence) tissue culture plates
- **VT103** stock solution (from Protocol 1)
- Cell viability reagent (e.g., Resazurin, MTT, MTS, WST-8)[8]
- Plate reader (spectrophotometer or fluorometer)

Procedure:

- Cell Seeding: Seed cells into a 96-well plate at a predetermined optimal density (e.g., 2,000-10,000 cells/well) in 100 µL of complete medium. Incubate for 24 hours to allow for cell attachment.

- **Compound Preparation:** Prepare serial dilutions of **VT103** in complete culture medium from the DMSO stock. Ensure the final DMSO concentration in all wells (including vehicle control) is constant and non-toxic (typically $\leq 0.5\%$).
- **Treatment:** Remove the medium from the wells and add 100 μL of the medium containing the desired concentrations of **VT103** (e.g., 0.1 nM to 10 μM). Include wells for "cells + vehicle (DMSO)" and "medium only" (background control).
- **Incubation:** Incubate the plate for the desired duration (e.g., 72 to 168 hours).^[9]
- **Assay Development:** Add the cell viability reagent according to the manufacturer's instructions (e.g., add 20 μL of MTS solution and incubate for 1-4 hours).^[8]
- **Data Acquisition:** Measure the absorbance or fluorescence using a plate reader at the appropriate wavelength.
- **Analysis:** Subtract the background reading, normalize the data to the vehicle control, and plot the results as percent viability versus $\log[\text{VT103}]$. Calculate the IC_{50} value using non-linear regression analysis.



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Caption: A general workflow for a cell viability experiment using **VT103**.

Summary of Quantitative Experimental Data

Table 5: Reported Efficacy and Dosage of VT103

Parameter	Value	Cell Line / Model	Notes
IC ₅₀	1.02 nM[1][4]	YAP Reporter Assay	Demonstrates high potency in a target-specific cellular assay.
In Vitro Concentration	3 µM[1][4]	HEK293T cells	Concentration used to demonstrate selectivity for TEAD1 over TEAD2, 3, and 4.
In Vitro Concentration	3 µM*	NCI-H226 cells	Selectively disrupted YAP-TEAD1 interaction after 4 or 24 hours. (Source states 3 mmol/L, likely a typo for µM)[1]

| In Vivo Dosage | 0.3 - 10 mg/kg[1][4][7] | Mouse Xenograft Models (NCI-H2373, NCI-H226) | Oral administration (p.o.) once daily was shown to block tumor growth. |

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